

An In-Depth Technical Guide to Ethyl 6-oxohexanoate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Ethyl 6-oxohexanoate

Cat. No.: B105480

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Abstract

Ethyl 6-oxohexanoate, a bifunctional organic molecule featuring both an ester and an aldehyde group, serves as a versatile intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical properties, a historical perspective on its synthesis, detailed experimental protocols for its preparation, and its applications, particularly in the realm of pharmaceutical development. Quantitative data are presented in structured tables for clarity, and key synthetic pathways are illustrated with diagrams.

Introduction

Ethyl 6-oxohexanoate, also known as adipic acid semialdehyde ethyl ester or ethyl 5-formylpentanoate, is a valuable building block in organic chemistry. Its dual functionality allows for a wide range of chemical transformations, making it an important precursor for the synthesis of various heterocyclic compounds, polymers, and biologically active molecules. This guide aims to be a thorough resource for researchers and professionals working with this compound.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **Ethyl 6-oxohexanoate** is provided below. This data is essential for its identification, purification, and

use in chemical reactions.

Table 1: Physicochemical Properties of Ethyl 6-oxohexanoate

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₃	[1]
Molecular Weight	158.19 g/mol	[1]
CAS Number	27983-42-2	[1]
Appearance	Liquid	[2]
Boiling Point	127-128 °C at 12 mmHg	[2]
Density	0.985 g/mL at 25 °C	[2]
Refractive Index (n ₂₀ /D)	1.437	[2]
InChIKey	UWNBKRSENSEXKX-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)CCCC=O	[1]

Table 2: Spectroscopic Data of Ethyl 6-oxohexanoate

Spectrum Type	Key Peaks/Shifts	Reference
¹³ C NMR	Spectra Available	[1]
GC-MS	Spectra Available	[1]
IR (Vapor Phase)	Spectra Available	[1]

Historical Perspective and Synthesis

While a definitive "discovery" of **Ethyl 6-oxohexanoate** in a singular event is not clearly documented in readily available literature, its synthesis is rooted in the broader development of methods for the preparation of ω-oxoesters. The preparation of this class of compounds has

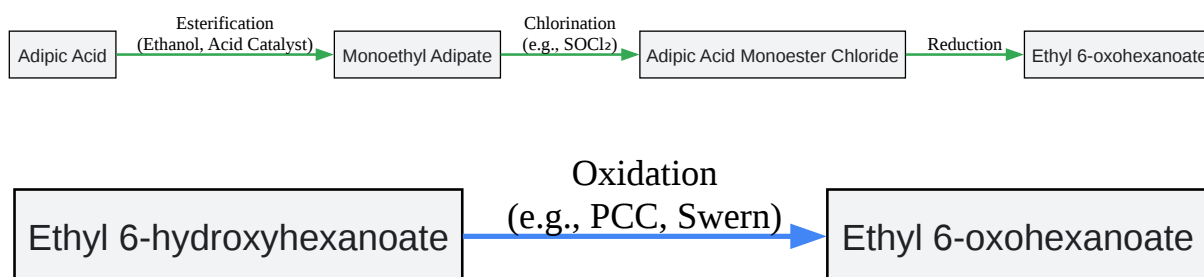
evolved, with various synthetic strategies being reported over time. The following sections detail some of the key synthetic routes that have been employed.

From Adipic Acid Derivatives

A common and logical starting point for the synthesis of **Ethyl 6-oxohexanoate** is adipic acid, a readily available dicarboxylic acid. The challenge lies in the selective functionalization of one of the two carboxylic acid groups.

One of the most straightforward conceptual pathways involves the monoesterification of adipic acid to form monoethyl adipate, followed by the selective reduction of the remaining carboxylic acid to an aldehyde.

Workflow for Synthesis from Adipic Acid



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